"physicochemical properties of 5-(4-Chlorophenyl)-6-methylpyrimidine-2,4-diamine"

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Compound of Interest

Compound Name:	*5-(4-Chlorophenyl)-6-methylpyrimidine-2,4-diamine*
CAS No.:	*3275-44-3*
Cat. No.:	*B3059484*

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Physicochemical Profiling of 5-(4-Chlorophenyl)-6-methylpyrimidine-2,4-diamine

Technical Whitepaper | Chemical Entity: Pyrimethamine Impurity B

Executive Summary

5-(4-Chlorophenyl)-6-methylpyrimidine-2,4-diamine (CAS: 3275-44-3) is a critical structural analog of the antifolate drug Pyrimethamine. While Pyrimethamine possesses a 6-ethyl group, this compound features a 6-methyl group. In pharmaceutical development, it is primarily monitored as Impurity B (European Pharmacopoeia). Its physicochemical profile—characterized by high crystallinity, low aqueous solubility, and specific lipophilic properties—dictates the analytical strategies required for its detection and separation during drug substance manufacturing.

This guide provides a definitive analysis of its properties, offering researchers a self-validating framework for its characterization, separation, and biological assessment.

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Chemical Identity & Structural Logic

The molecule belongs to the 2,4-diaminopyrimidine class, a scaffold historically optimized for Dihydrofolate Reductase (DHFR) inhibition.

Property	Specification
IUPAC Name	5-(4-Chlorophenyl)-6-methylpyrimidine-2,4-diamine
Common Designation	Pyrimethamine Impurity B (EP/BP)
CAS Registry Number	3275-44-3
Molecular Formula	$C_{11}H_{11}ClN_4$
Molecular Weight	234.69 g/mol
Structural Difference	6-Methyl group (vs. 6-Ethyl in Pyrimethamine)

Structural Impact on Properties

The substitution of an ethyl group with a methyl group at the C6 position induces subtle but critical physicochemical shifts:

- Steric Bulk: The reduced steric volume of the methyl group alters the packing density in the crystal lattice, potentially increasing the melting point compared to the ethyl analog due to more efficient stacking.
- Lipophilicity: The removal of a methylene ($-CH_2-$) unit reduces the LogP value, making Impurity B slightly less lipophilic than Pyrimethamine. This differential is the basis for Reverse-Phase HPLC (RP-HPLC) separation.

Physicochemical Properties Profile

Solid-State Characteristics

- Appearance: White to off-white crystalline powder.

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- Melting Point: High melting point solid. While Pyrimethamine melts at ~238–242°C, the methyl analog (Impurity B) exhibits a similar thermal profile, typically melting in the range of >230°C.
    - Note: Exact melting points depend on polymorphic form and purity. Differential Scanning Calorimetry (DSC) is recommended for precise characterization.

Solution Properties

- Solubility:
    - Water: Practically insoluble (< 0.1 mg/mL). The rigid aromatic system and lack of ionizable groups at neutral pH limit aqueous solubility.
    - Organic Solvents: Soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). Slightly soluble in Methanol and Ethanol.
- Acid-Base Profile (pKa):
    - pKa (Basic): ~7.0 – 7.2 (Protonation at N1 ring nitrogen).
    - Mechanism: The 2,4-diamino groups donate electron density to the ring, increasing the basicity of the N1 nitrogen. At physiological pH (7.4), the molecule exists as a mixture of neutral and singly protonated species.

Lipophilicity (LogP)

- Estimated LogP: 2.3 – 2.5
- Comparison: Pyrimethamine (LogP ~2.[2]7) is more lipophilic.
- Chromatographic Behavior: In RP-HPLC (C18 column), Impurity B elutes before Pyrimethamine due to its lower hydrophobicity.

Analytical Characterization Strategy

Separating the methyl analog (Impurity B) from the ethyl parent (Pyrimethamine) requires a method sensitive to methylene selectivity.

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Validated HPLC Protocol (Methodology)

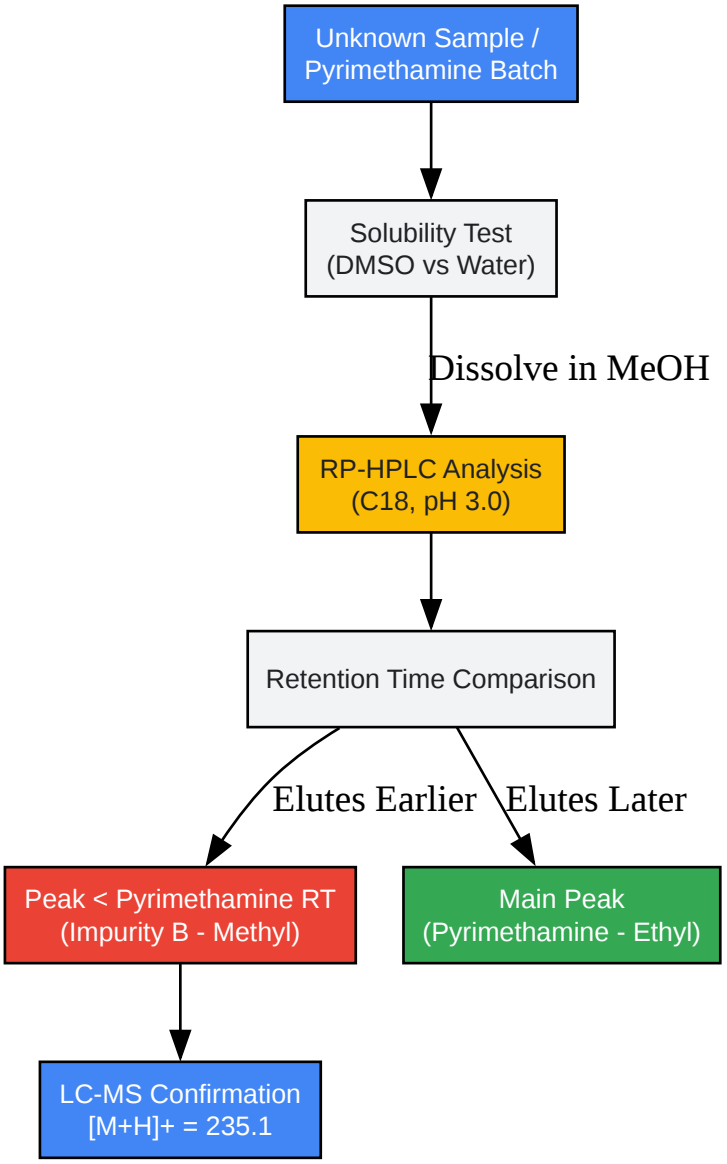
Objective: Quantify Impurity B levels in Pyrimethamine bulk drug substance.

- Column: C18 (Octadecylsilyl silica), 250 mm x 4.6 mm, 5 µm packing (e.g., Inertsil ODS-3 or equivalent).
- Mobile Phase:
  - Buffer: Phosphate buffer pH 3.0 (Ensures protonation of the pyrimidine ring, improving peak shape).
  - Organic Modifier: Acetonitrile.
  - Ratio: 80:20 (Isocratic) or Gradient (10% to 60% ACN).
- Detection: UV at 254 nm (λmax for the diaminopyrimidine chromophore).
- Flow Rate: 1.0 mL/min.
- Retention Logic:
  - Impurity B (Methyl): Elutes first (Lower LogP).
  - Pyrimethamine (Ethyl): Elutes second.

Analytical Workflow Diagram

The following diagram illustrates the decision logic for identifying and characterizing this compound.

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Figure 1: Analytical workflow for distinguishing **5-(4-Chlorophenyl)-6-methylpyrimidine-2,4-diamine** (Impurity B) from Pyrimethamine.

Experimental Protocols

Protocol A: Determination of Thermodynamic Solubility

Rationale: Accurate solubility data is essential for biological assay formulation.

- Preparation: Weigh 5 mg of compound into a glass vial.

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- Solvent Addition: Add 500 µL of pH 7.4 phosphate-buffered saline (PBS).
- Equilibration: Shake at 25°C for 24 hours.
- Filtration: Filter suspension through a 0.22 µm PTFE filter to remove undissolved solid.
- Quantification: Analyze the filtrate via HPLC-UV against a standard curve prepared in DMSO.
- Calculation:

Protocol B: pKa Determination via UV-Metric Titration

Rationale: The UV spectrum of the aminopyrimidine shifts upon protonation.

- Stock Solution: Dissolve compound in Methanol/Water (20:80) to 50 µM.
- Titration: Titrate from pH 2.0 to pH 12.0 using HCl and KOH.
- Measurement: Record UV absorbance (200–400 nm) at each pH step (0.5 unit intervals).
- Analysis: Plot absorbance at

  vs. pH. The inflection point of the sigmoidal curve represents the pKa.

Biological Context (DHFR Inhibition)

While primarily an impurity, the compound retains biological activity.

- Target: Dihydrofolate Reductase (DHFR).
- Mechanism: Competitive inhibition. The 2,4-diamino group mimics the pteridine ring of the substrate (dihydrofolate), binding to the active site.
- SAR Insight: The 6-ethyl group in Pyrimethamine provides optimal hydrophobic interaction within the DHFR binding pocket. The 6-methyl group of Impurity B is less sterically optimal, typically resulting in lower binding affinity (higher IC50) compared to Pyrimethamine. This makes it a less potent antimalarial but a relevant structural probe for resistance studies.

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